Section 1: The Molecular Pathway of MPP+ Neurotoxicity

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Compound of Interest

Compound Name:	*MPP+ iodide*
CAS No.:	*36913-39-0*
Cat. No.:	*B127122*

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MPP+ is the toxic bioactivation product of 1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine (MPTP).[1] MPTP, being lipid-soluble, can readily cross the blood-brain barrier.[2] Within the brain, primarily in astrocytes, MPTP is metabolized by monoamine oxidase B (MAO-B) into its toxic form, MPP+.[2] This charged molecule is then selectively taken up by dopaminergic neurons through the dopamine transporter (DAT).[3][4] Once inside the neuron, MPP+ is concentrated in the mitochondria due to the organelle's negative membrane potential. This accumulation is the critical first step in its neurotoxic cascade.

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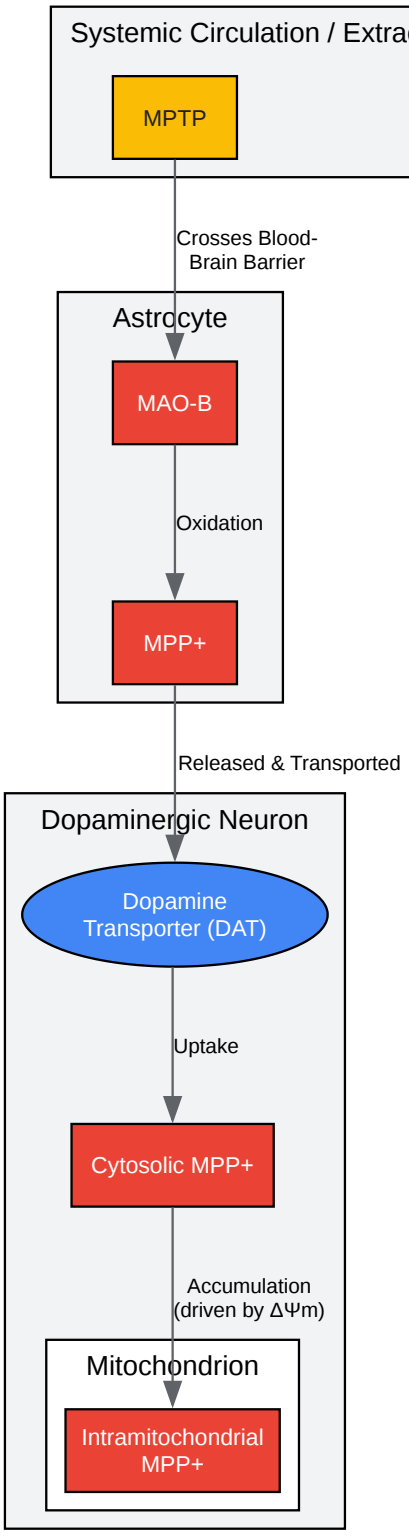
Workflow: MPTP Conversion to Intramitochondrial MPP+



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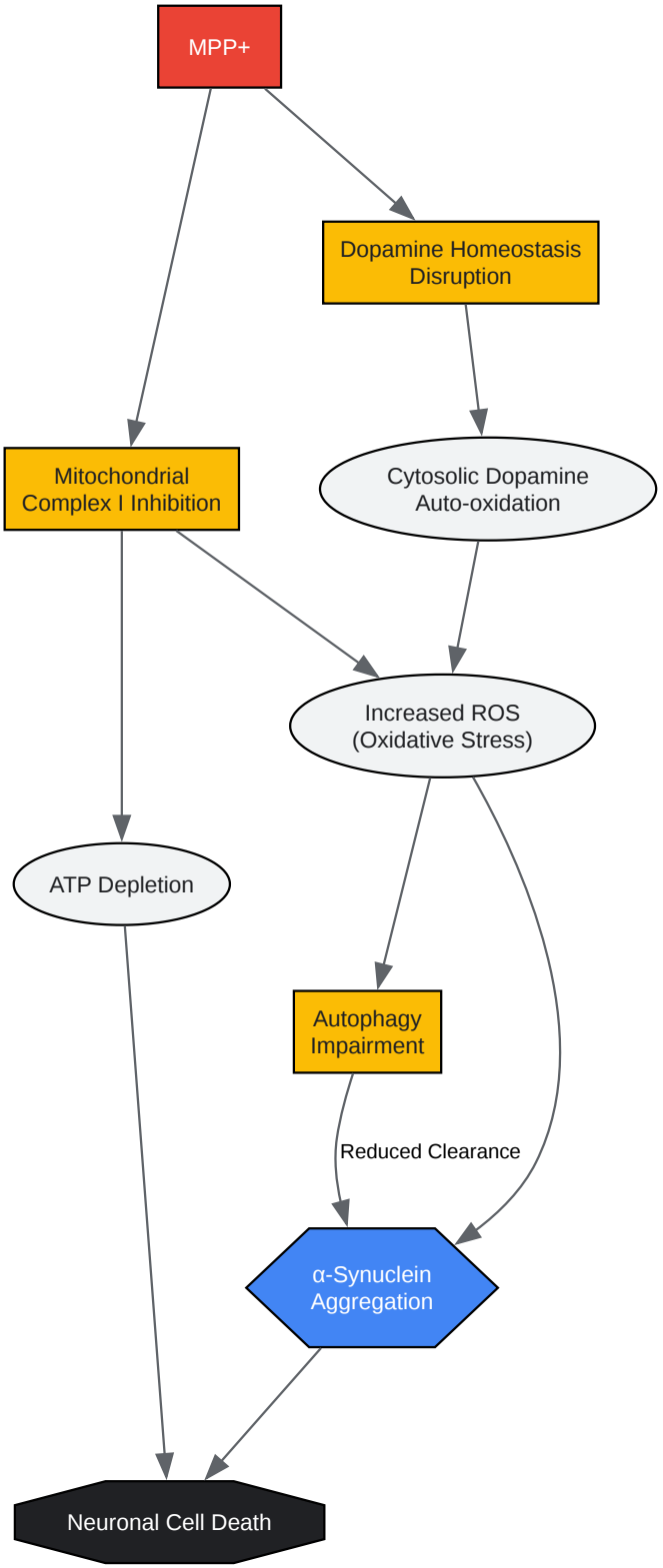
Signaling Pathway: MPP+-Induced Cellular Pathology



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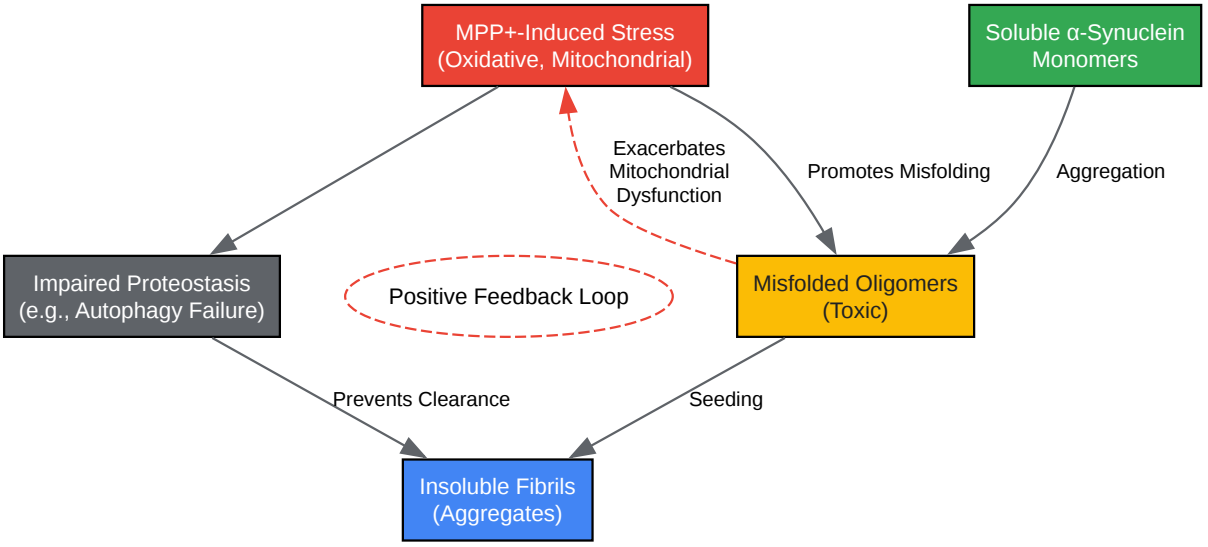
Logical Relationship: MPP+ Stress and α-Synuclein Aggregation



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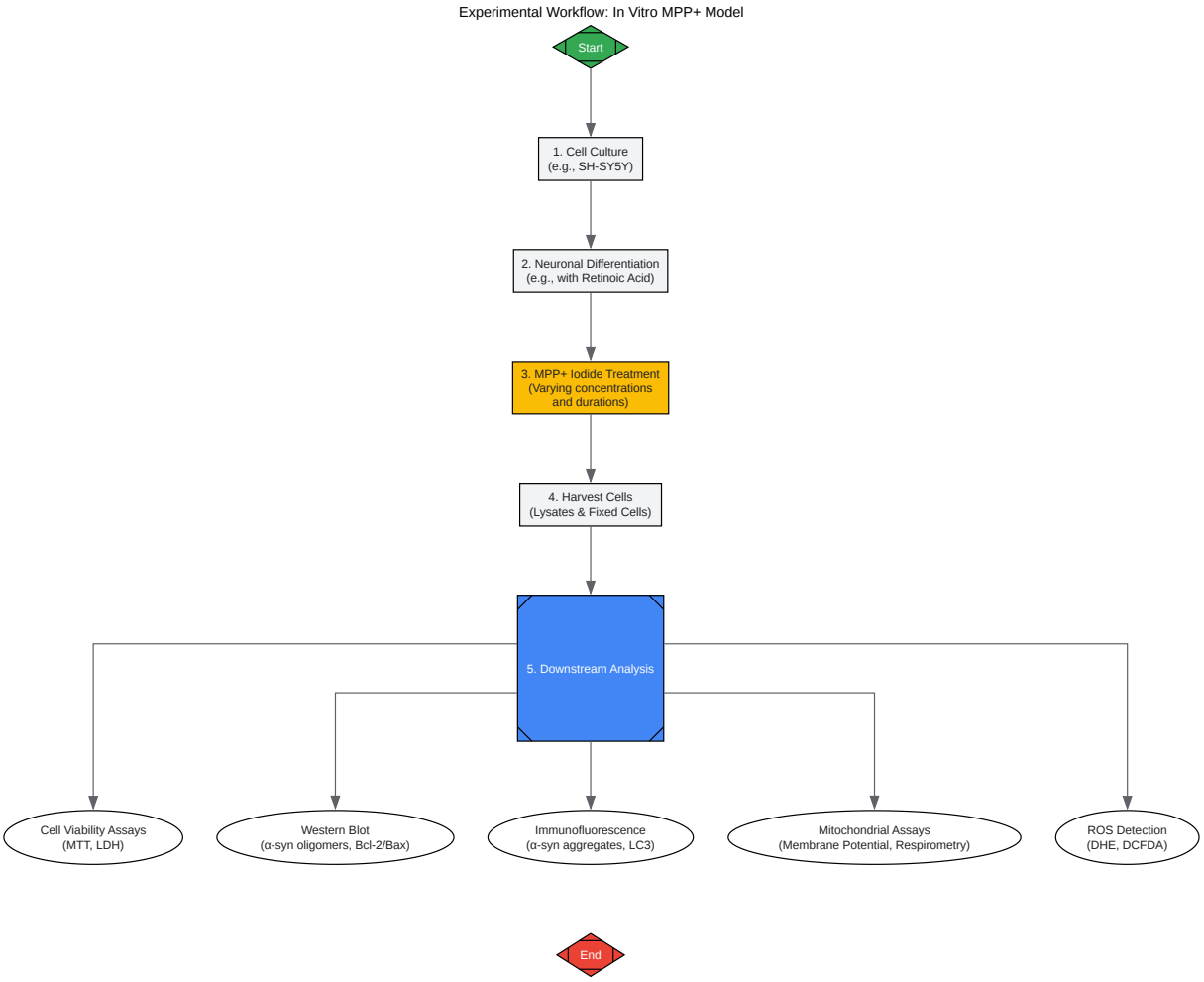

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References

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- 4. Changes in Neuronal Dopamine Homeostasis following 1-Methyl-4-phenylpyridinium (MPP+) Exposure - PMC [pmc.ncbi.nlm.nih.gov]
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